

# Technical Support Center: Reversing Hypnorm Anesthesia in Mice

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **Hypnorm**

Cat. No.: **B1201082**

[Get Quote](#)

This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) for the successful reversal of **Hypnorm** anesthesia in mice.

## Frequently Asked Questions (FAQs)

**Q1:** What is **Hypnorm** and what are its components?

**Hypnorm** is a veterinary neuroleptanalgesic combination drug used to induce a state of sedation and profound analgesia in laboratory animals, including mice.<sup>[1][2]</sup> It is a solution containing two active ingredients:

- Fentanyl citrate: A potent, synthetic opioid analgesic with a rapid onset and short duration of action. It acts primarily as an agonist at mu-opioid receptors.<sup>[2]</sup>
- Fluanisone: A butyrophenone neuroleptic (a type of typical antipsychotic) that produces sedation and reduces some of the undesirable side effects of fentanyl.<sup>[2][3]</sup> Its mechanism of action involves the antagonism of dopamine D2 and serotonin 5-HT2A receptors.<sup>[4]</sup>

**Q2:** Why is reversal of **Hypnorm** anesthesia necessary?

While **Hypnorm** provides effective anesthesia, prolonged sedation can lead to complications such as hypothermia, respiratory depression, and delayed recovery from surgical procedures.

Reversing the anesthetic effects allows for a quicker return to normal physiological function, improving animal welfare and facilitating post-procedural monitoring.

Q3: Which component of **Hypnorm** can be reversed?

The opioid component, fentanyl, can be effectively reversed.<sup>[5]</sup> The neuroleptic component, fluanisone, does not have a specific reversal agent and its sedative effects must be allowed to wear off naturally. Supportive care is crucial during this period.

Q4: What is the primary reversal agent for the fentanyl component of **Hypnorm**?

Naloxone is the primary antagonist used to reverse the effects of fentanyl.<sup>[5]</sup> It is a pure opioid antagonist that competitively binds to opioid receptors, displacing fentanyl and rapidly reversing its analgesic and respiratory depressive effects.<sup>[5]</sup> Naltrexone is another opioid antagonist that can also reverse the effects of fentanyl.<sup>[6]</sup>

Q5: What happens to the fluanisone component after fentanyl reversal?

After the administration of naloxone, the sedative effects of fluanisone will persist until it is metabolized and eliminated by the body.<sup>[7]</sup> The mouse will remain sedated, though no longer under the influence of the potent opioid. The duration of sedation from fluanisone alone is approximately 30-60 minutes.<sup>[8]</sup>

Q6: Can other drugs be used to reverse **Hypnorm** anesthesia?

Mixed agonist/antagonist opioids such as buprenorphine and butorphanol can reverse the respiratory depression caused by fentanyl while still providing some level of analgesia.<sup>[5][9]</sup> This can be advantageous for managing postoperative pain.

Q7: What if **Hypnorm** is used in combination with a benzodiazepine like midazolam or diazepam?

This is a common practice to achieve a surgical plane of anesthesia with good muscle relaxation.<sup>[4]</sup> In such cases, the benzodiazepine component can be reversed using its specific antagonist, flumazenil.

## Troubleshooting Guide

Issue	Possible Cause(s)	Recommended Action(s)
Prolonged recovery time after naloxone administration.	The sedative effects of fluanisone are still present. The animal may be hypothermic.	Provide supportive care, including a heat source to maintain normothermia. <sup>[4]</sup> Monitor the animal until it is fully ambulatory. Ensure easy access to food and water.
Mouse is not breathing or has very shallow breaths after Hypnorm administration.	Respiratory depression, a known side effect of fentanyl. <a href="#">[2]</a>	Administer an opioid reversal agent like naloxone immediately. <sup>[5]</sup> Provide supplemental oxygen if available.
Mouse is awake but ataxic and uncoordinated after reversal.	Residual effects of fluanisone and/or other anesthetic agents.	Confine the mouse to a safe, comfortable cage to prevent injury. Monitor its behavior and ensure it has regained normal motor function before returning it to its home cage with other animals.
Mouse shows signs of pain after naloxone reversal.	Naloxone reverses the analgesic effects of fentanyl. <sup>[5]</sup>	If the procedure was painful, consider administering a non-opioid analgesic or a mixed agonist/antagonist opioid like buprenorphine for postoperative pain management, as directed by your institution's veterinary staff. <sup>[5]</sup>

Re-sedation occurs after initial recovery.

The half-life of the reversal agent (e.g., naloxone) may be shorter than that of the opioid (fentanyl).

This is less common with the short-acting fentanyl in Hypnorm but can occur. Monitor the animal closely and be prepared to administer a second, lower dose of the reversal agent if necessary.

## Data Presentation

Table 1: Recommended Dosages for **Hypnorm** Anesthesia and Reversal in Mice

Drug	Dosage	Route of Administration	Purpose	Reference(s)
Hypnorm	0.01 mL/30g body weight (equivalent to 0.105 mg/kg fentanyl citrate and 3.333 mg/kg fluanisone)	Intraperitoneal (IP)	Anesthesia	[8]
Hypnorm + Diazepam	0.01 mL/30g Hypnorm (IP) + 5 mg/kg Diazepam (IP)	Intraperitoneal (IP)	Surgical Anesthesia	[4][8]
Hypnorm + Midazolam	See Protocol 2 for preparation	Intraperitoneal (IP)	Surgical Anesthesia	[4]
Naloxone	0.01-0.05 mg/kg	Intravenous (IV), Intramuscular (IM)	Fentanyl Reversal	
Flumazenil	0.05 mg/kg	Intraperitoneal (IP)	Midazolam Reversal	

Table 2: Expected Timelines for Anesthesia and Recovery in Mice

Anesthetic Combination	Onset of Anesthesia (Loss of Righting Reflex)	Duration of Surgical Anesthesia	Recovery (Return of Righting Reflex without reversal)	Reference(s)
Hypnorm + Midazolam	~3-4 min	~20-40 min	~70-110 min	
Hypnorm + Diazepam	~5-10 min	~20-40 min	~60-90 min	[4]

## Experimental Protocols

### Protocol 1: Reversal of **Hypnorm** Anesthesia

- Induce Anesthesia: Administer **Hypnorm** (with or without a benzodiazepine) via intraperitoneal injection according to the dosages in Table 1.
- Monitor Anesthetic Depth: Confirm a surgical plane of anesthesia by checking for the absence of a pedal withdrawal reflex (toe pinch).[\[4\]](#)
- Perform Procedure: Carry out the experimental procedure while continuously monitoring the mouse's respiratory rate and body temperature. Maintain normothermia with a heating pad.[\[4\]](#)
- Administer Reversal Agent(s):
  - To reverse the effects of fentanyl, administer naloxone (0.01-0.05 mg/kg) via intraperitoneal or subcutaneous injection.
  - If a benzodiazepine was used, flumazenil (0.05 mg/kg) can be administered via intraperitoneal injection to reverse its effects.
- Post-Reversal Monitoring:

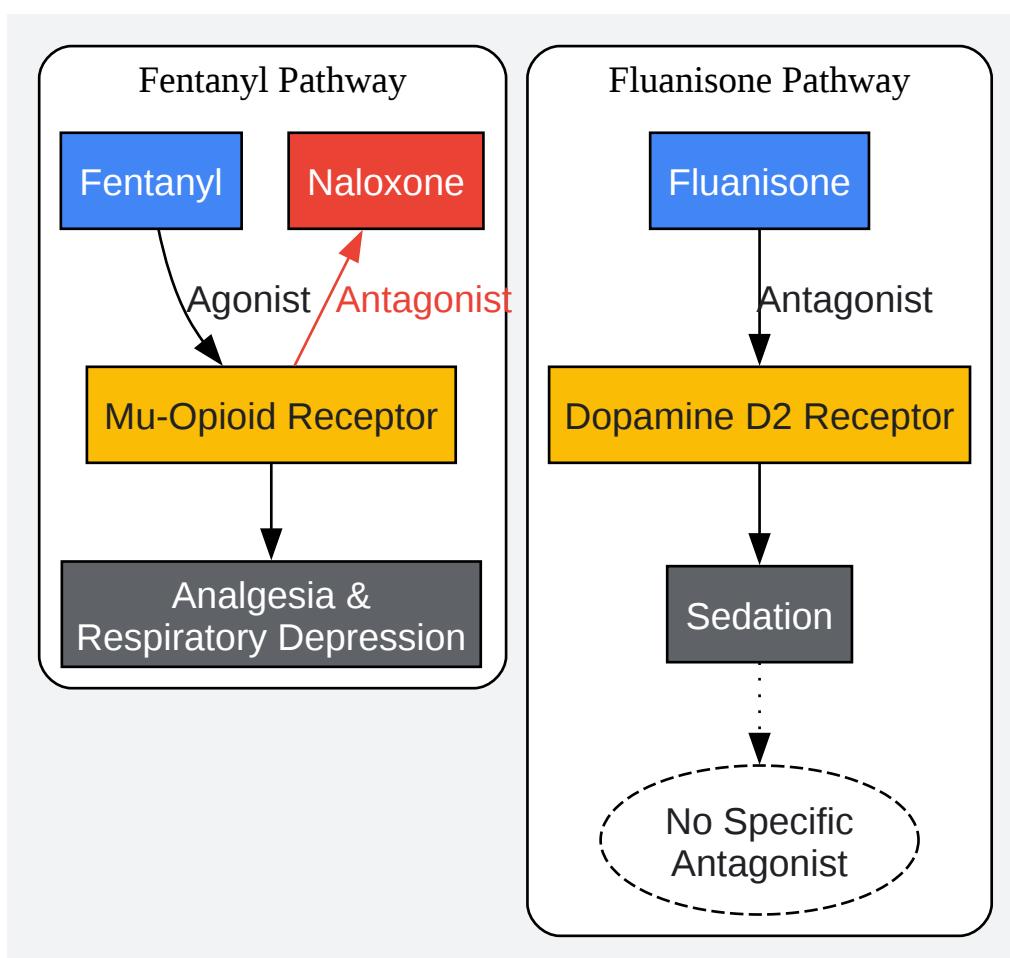
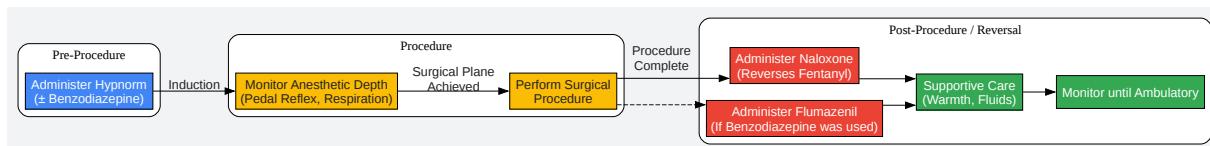
- Place the mouse in a clean, warm cage for recovery.
- Monitor the animal every 15 minutes until it is fully ambulatory.[7]
- Provide supportive care, such as subcutaneous fluids, to aid hydration and drug metabolism.[7]
- Ensure easy access to food and water on the cage floor.

#### Protocol 2: Preparation of Fentanyl-Fluanisone-Midazolam (FFM) Mixture

This protocol is for preparing a stable mixture for surgical anesthesia.

- Dilution: To prevent precipitation, dilute the commercial preparations of **Hypnorm** and midazolam separately before mixing.[7]
  - Dilute the **Hypnorm** solution with an equal volume of sterile water for injection (1:1 dilution).
  - Dilute the midazolam (5 mg/mL) solution with an equal volume of sterile water for injection (1:1 dilution).
- Mixing: Mix one part of the diluted **Hypnorm** solution with one part of the diluted midazolam solution.
- Final Concentration: The final mixture will contain approximately 0.079 mg/mL fentanyl citrate, 2.5 mg/mL fluanisone, and 1.25 mg/mL midazolam.[7]
- Storage: Store the final mixture in a sterile, sealed vial.

## Mandatory Visualizations



[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [benchchem.com](http://benchchem.com) [benchchem.com]
- 2. Fentanyl/fluanisone - Wikipedia [en.wikipedia.org]
- 3. [researchgate.net](http://researchgate.net) [researchgate.net]
- 4. [benchchem.com](http://benchchem.com) [benchchem.com]
- 5. Reversal of fentanyl/fluanisone neuroleptanalgesia in the rabbit using mixed agonist/antagonist opioids - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. [benchchem.com](http://benchchem.com) [benchchem.com]
- 7. [vmd.defra.gov.uk](http://vmd.defra.gov.uk) [vmd.defra.gov.uk]
- 8. [benchchem.com](http://benchchem.com) [benchchem.com]
- 9. Flumazenil used for reversal of midazolam-induced sedation in endoscopy outpatients - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Technical Support Center: Reversing Hypnorm Anesthesia in Mice]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1201082#reversing-hypnorm-anesthesia-in-mice>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)